

Safety and handling guidelines for Propoxur-d3

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Compound of Interest		
Compound Name:	Propoxur-d3	
Cat. No.:	B10860611	Get Quote

An In-depth Technical Guide to the Safety and Handling of Propoxur-d3

Introduction

Propoxur-d3 is the deuterated form of Propoxur, a carbamate insecticide.[1] In a research and drug development context, **Propoxur-d3** is primarily utilized as an internal standard for the quantification of its non-deuterated counterpart, Propoxur, in analytical methods such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1][2] The deuterium labeling on the N-methyl group provides a distinct mass signature, allowing for precise measurement.[2]

Given that the isotopic labeling does not significantly alter the compound's chemical reactivity or biological activity, the safety and handling guidelines for **Propoxur-d3** are based on the extensive toxicological and safety data available for Propoxur.[1][2] Propoxur acts as a potent inhibitor of acetylcholinesterase (AChE), an enzyme critical for the proper functioning of the nervous system.[1][3] This guide synthesizes the available data to provide comprehensive safety protocols for laboratory personnel.

Physical and Chemical Properties

The physical and chemical characteristics of Propoxur are essential for understanding its behavior and for developing appropriate handling procedures. While specific data for **Propoxur-d3** is limited, the properties of Propoxur serve as a reliable reference.



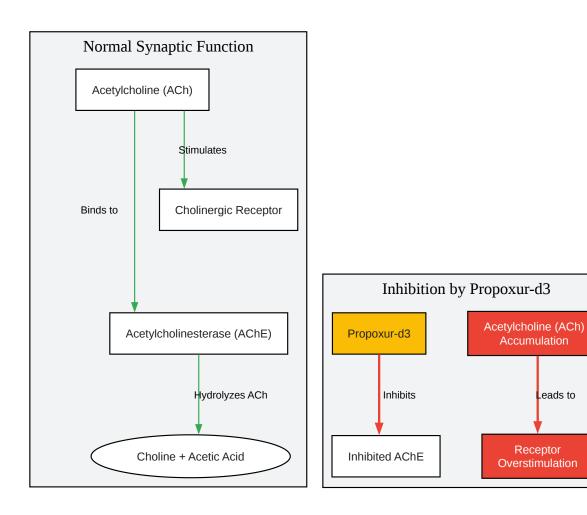
Property	Value	Source(s)
Chemical Formula	C11H12D3NO3 (Propoxur-d3)	[2]
C11H15NO3 (Propoxur)	[4]	
Molecular Weight	212.3 g/mol (Propoxur-d3)	[2]
209.24 g/mol (Propoxur)	[4]	
Physical State	White to tan crystalline powder with a faint, characteristic odor.	[3][4][5][6]
Melting Point	86-89°C (Technical Grade Propoxur); 91.5°C (Pure Propoxur)	[3]
Vapor Pressure	1.3 x 10 ⁻³ Pa (at 20°C)	[5]
Solubility	Water: Approx. 0.2% (2 g/L) at 20°C.	[3][4][7]
Organic Solvents: Soluble in most polar organic solvents like methanol and acetone; slightly soluble in cold hydrocarbons.	[3][5][7]	
DMSO: Sparingly soluble.	[2]	_
Octanol/Water Partition Coefficient (log Kow)	1.52 - 1.56	[4][7][8]
Stability	Stable under normal storage conditions but hydrolyzes in alkaline media.	[3][5]

Toxicological Information Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for Propoxur is the inhibition of acetylcholinesterase (AChE). [3] AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) at synaptic



junctions. By inhibiting AChE, Propoxur causes an accumulation of ACh, leading to excessive stimulation of cholinergic receptors in the central and peripheral nervous systems. This inhibition is reversible, and the clinical effects typically resolve as the carbamate-cholinesterase complex spontaneously hydrolyzes.[4]



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Caption: Acetylcholinesterase Inhibition Pathway by Propoxur-d3.

Quantitative Toxicological Data (for Propoxur)

eads to

Receptor



Parameter	Value(s)	Species/System	Source(s)
IC50 (AChE Inhibition)	4.3 μΜ	Not specified	[2]
IC₅₀ (α4β4 nAChR Antagonist)	165 μΜ	Rat receptor	[2]
LD50 (Lethal Dose)	2.45 μ g/insect (males), 4.73 μ g/insect (females)	German Cockroach	[2][5]
IC50 (Cell Growth Inhibition)	89.96 μg/mL	Flounder gill cells	[2][5]
Human Acute Lethal Dose	~200 mL of a concentrated solution (ingestion)	Human	[7]

Health Effects

- Acute Exposure: Symptoms manifest as a cholinergic crisis and can include headache, sweating, nausea, vomiting, diarrhea, blurred vision, muscle twitching, loss of coordination, and in severe cases, convulsions, respiratory depression, and death.[9][10] The effects are typically transient due to the reversible nature of the enzyme inhibition.[10]
- Chronic Exposure: Long-term exposure may lead to persistent cholinesterase depression.
 [10] Reported effects in animal studies include depressed body weight and impacts on the liver and bladder.[10] Long-term exposure to high dust concentrations can cause changes in lung function.[7]

Occupational Exposure Limits

Regulatory agencies have established occupational exposure limits (OELs) for Propoxur to protect workers from its adverse health effects.



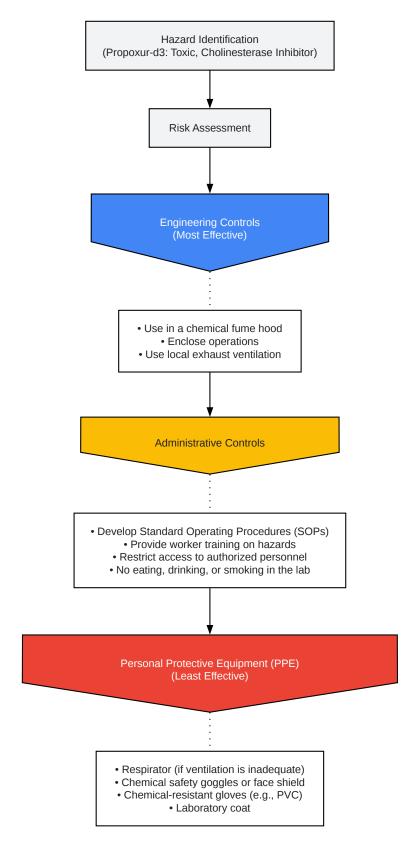
Agency	Limit	Details	Source(s)
NIOSH (REL)	0.5 mg/m³	10-hour Time- Weighted Average (TWA)	[9]
ACGIH (TLV)	0.5 mg/m³	8-hour Time-Weighted Average (TWA)	[9]

Note: These limits are for airborne exposure. Skin contact can lead to overexposure even if air levels are below the established limits.[9]

Safety and Handling Procedures

A systematic approach to hazard control is crucial when working with **Propoxur-d3**. The hierarchy of controls prioritizes the most effective measures to ensure personnel safety.





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Caption: Hierarchy of Safety Controls for Handling Propoxur-d3.



Engineering Controls

- Ventilation: Always handle **Propoxur-d3** in a well-ventilated area.[7] Use a certified chemical fume hood or other forms of local exhaust ventilation to minimize inhalation exposure.[9][11]
- Isolation: Where possible, enclose operations to physically separate the worker from the hazardous substance.[7][9]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles with side shields or a face shield.[7] [9][11]
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC) and a laboratory coat.[7][11] Ensure that skin is not exposed, and avoid contact with open cuts or abrasions.[7]
- Respiratory Protection: If ventilation is insufficient or during spill cleanup, use a NIOSHapproved particulate dust filter respirator.[7] For higher potential exposures, a supplied-air respirator may be necessary.[4]

Storage Requirements

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[7][12]
- Keep separated from strong oxidizers, alkalis, foodstuffs, and animal feed.[3][7][12]
- Store in a locked area to prevent unauthorized access.[12]

Emergency ProceduresFirst Aid Measures

Immediate action is critical in the event of exposure.

- Inhalation: Move the person to fresh air and keep them at rest. Seek immediate medical attention.[11][12]
- Skin Contact: Immediately remove all contaminated clothing.[12] Wash the affected area thoroughly with soap and plenty of water.[7][11] Seek medical attention.[12]



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible.[7][11][12] Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting.[11] Rinse the mouth with water. If the person is conscious, give a slurry of activated charcoal in water to drink.[12] Seek immediate medical attention.[7][11][12]

Spill and Leak Procedures

- Evacuate: Clear the area of all non-essential personnel and move upwind. [7][9]
- Control: Eliminate all ignition sources.[12]
- Containment: Prevent the spilled material from entering drains or waterways.[7][12]
- Cleanup: Wear full protective equipment, including respiratory protection.[7] For solid spills, carefully sweep or vacuum the material to avoid generating dust.[9][12] Moisten first to prevent dusting if appropriate.[12] Collect the material in a sealed, labeled container for hazardous waste disposal.[9][12]
- Decontamination: Ventilate and wash the spill area thoroughly after cleanup is complete.

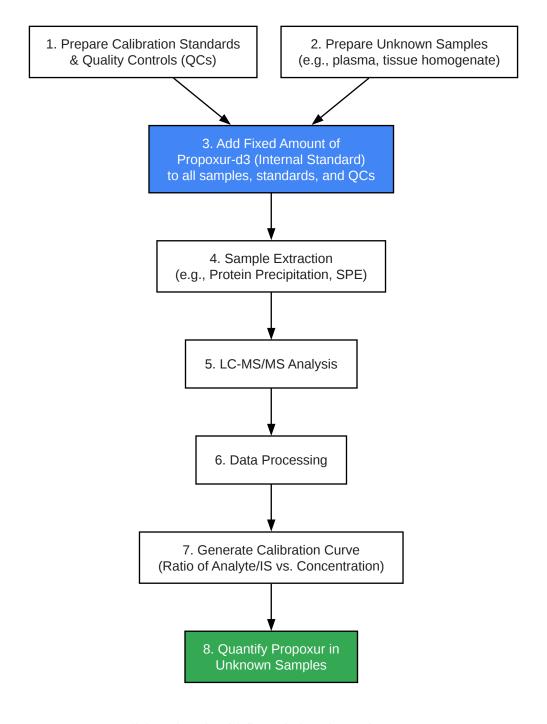
Experimental Protocol: Use as an Internal Standard in LC-MS

Propoxur-d3 is used as an internal standard (IS) to correct for variations in sample preparation and instrument response, ensuring accurate quantification of Propoxur.

Methodology

The fundamental principle involves adding a known, fixed concentration of **Propoxur-d3** to all samples, calibration standards, and quality controls. The analyte (Propoxur) and the IS (**Propoxur-d3**) are extracted and analyzed simultaneously. Since the IS and analyte behave almost identically during extraction and ionization, the ratio of the analyte's response to the IS's response is used for quantification. This ratio is plotted against the concentration of the calibration standards to create a calibration curve.





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Caption: General Workflow for Using Propoxur-d3 as an Internal Standard.

Conclusion

Propoxur-d3, while essential for analytical research, carries the same toxicological hazards as its non-deuterated analog, Propoxur. The primary hazard is its potent, reversible inhibition of acetylcholinesterase. Adherence to strict safety protocols, including the use of engineering



controls, appropriate PPE, and proper storage, is mandatory to mitigate exposure risks. All laboratory personnel must be thoroughly trained on the hazards, handling procedures, and emergency responses outlined in this guide before working with this compound.

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